

Safe Disposal of 12-Tridecenoic Acid: A Procedural Guide

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Compound of Interest

Compound Name: 12-Tridecenoic acid

Cat. No.: B192566

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For researchers, scientists, and professionals in drug development, the proper disposal of chemical waste is a critical component of laboratory safety and regulatory compliance. This guide provides a comprehensive, step-by-step procedure for the safe disposal of **12-Tridecenoic acid**, ensuring the protection of personnel and the environment.

Hazard Assessment and Regulatory Compliance

Safety data sheets for **12-Tridecenoic acid** present conflicting hazard information. One source indicates that the substance is not classified as hazardous[1]. Another classifies it as harmful if swallowed, in contact with skin, or if inhaled[2]. Due to this discrepancy, it is imperative to handle and dispose of **12-Tridecenoic acid** as a potentially hazardous substance.

Key Principle: Always consult and adhere to your institution's specific safety protocols and local, state, and federal regulations regarding chemical waste disposal.

Quantitative Data Summary

For easy reference, the following table summarizes key information for **12-Tridecenoic acid**.

Property	Value	Reference
Chemical Formula	C ₁₃ H ₂₄ O ₂	[1]
Molecular Weight	212.32 g/mol	[1]
CAS Number	6006-06-0	[2]
Hazard Classification 1	Not classified as hazardous	
Hazard Classification 2	Harmful if swallowed, in contact with skin or if inhaled	
Storage	Store in a dry, cool, and well-ventilated area	

Disposal Protocol

This protocol outlines the recommended procedure for the disposal of **12-Tridecenoic acid**.

1. Personal Protective Equipment (PPE):

- Wear appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat.

2. Waste Collection:

- Collect waste **12-Tridecenoic acid** in a dedicated, properly labeled, and sealed container.
- The container should be compatible with the chemical.
- Do not mix with other waste streams unless explicitly permitted by your institution's waste management guidelines.

3. Labeling:

- Clearly label the waste container with "Hazardous Waste," the chemical name "**12-Tridecenoic Acid**," and the associated hazards (e.g., "Harmful," "Irritant").

4. Storage of Waste:

- Store the sealed waste container in a designated hazardous waste accumulation area.
- This area should be secure, well-ventilated, and away from incompatible materials.

5. Professional Disposal:

- Arrange for the collection and disposal of the waste through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor.
- Provide the waste disposal company with the Safety Data Sheet (SDS) for **12-Tridecenoic acid**.

6. Accidental Spills:

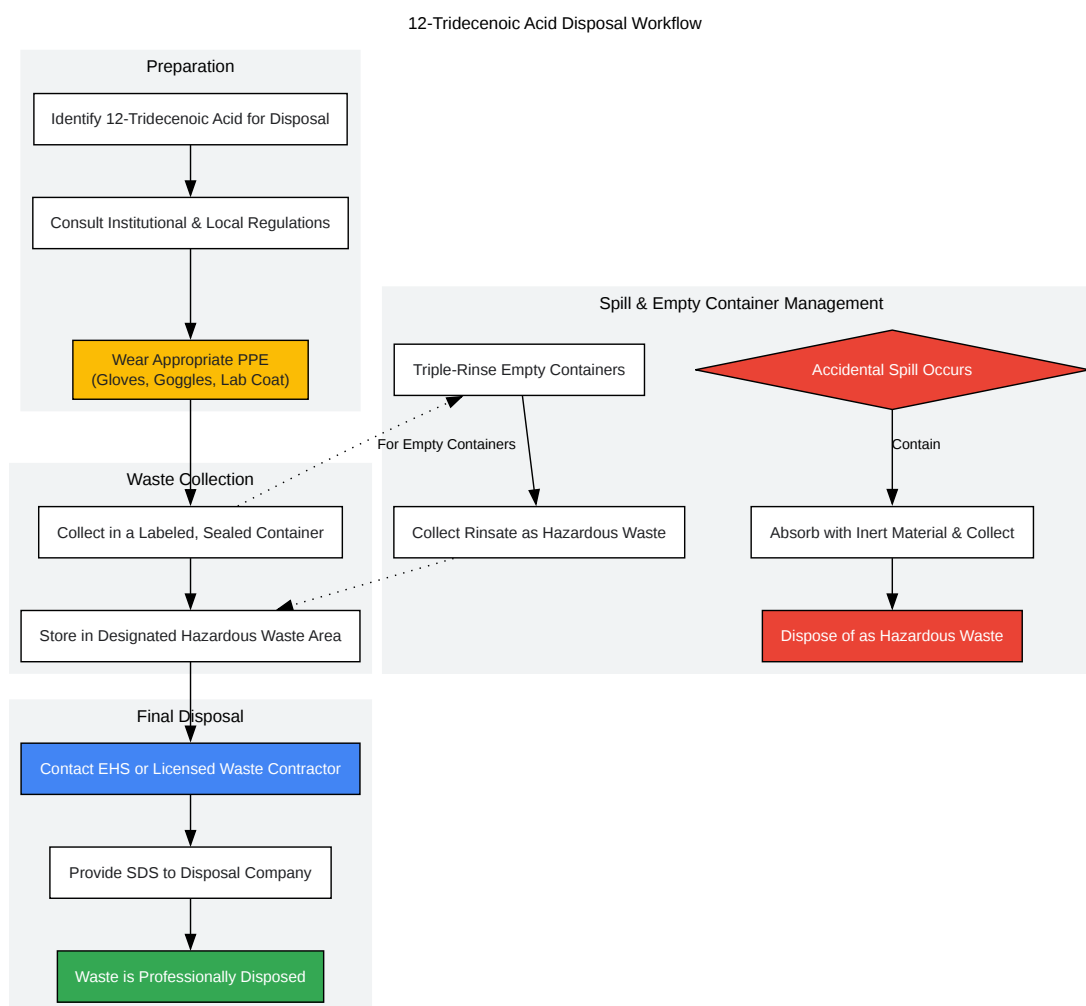
- In the event of a spill, absorb the material with an inert, non-combustible absorbent (e.g., vermiculite, dry sand).
- Collect the absorbed material and any contaminated soil or surfaces into a sealed container for disposal as hazardous waste.
- Ventilate the area of the spill.

7. Empty Containers:

- Empty containers that held **12-Tridecenoic acid** should be triple-rinsed with a suitable solvent.
- The rinsate should be collected and disposed of as hazardous waste.
- After thorough cleaning, the container can be disposed of according to institutional guidelines for non-hazardous waste, or recycled if appropriate.

Procedural Workflow

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **12-Tridecenoic acid**.



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Caption: Workflow for the safe disposal of **12-Tridecenoic acid**.

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References

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- 2. cdn.caymanchem.com [cdn.caymanchem.com]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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